

# 2,2-Dimethylglutaric acid chemical structure and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,2-Dimethylglutaric acid

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## An In-depth Technical Guide to 2,2-Dimethylglutaric Acid

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### Abstract

This technical guide provides a comprehensive overview of **2,2-dimethylglutaric acid**, a dicarboxylic acid of interest to researchers in organic synthesis, materials science, and drug development. The document details its chemical identity, physicochemical properties, synthesis methodologies, and analytical procedures. Furthermore, it explores the compound's emerging role as a metabolite and potential biomarker in certain metabolic disorders. This guide is intended for researchers, scientists, and professionals in drug development seeking detailed technical information on this compound.

### Chemical Identity and Structure

**2,2-Dimethylglutaric acid** is an alpha,omega-dicarboxylic acid. Its structure is characterized by a pentanedioic acid backbone with two methyl groups substituted at the C-2 position.<sup>[1]</sup> This gem-dimethyl arrangement imparts specific steric and electronic properties to the molecule, influencing its reactivity and applications.

The IUPAC name for this compound is 2,2-dimethylpentanedioic acid.<sup>[1]</sup>

Chemical Structure:

## Physicochemical and Spectral Data

The key physicochemical properties of **2,2-dimethylglutaric acid** are summarized in the table below. This data is essential for its handling, application in synthesis, and analytical detection.

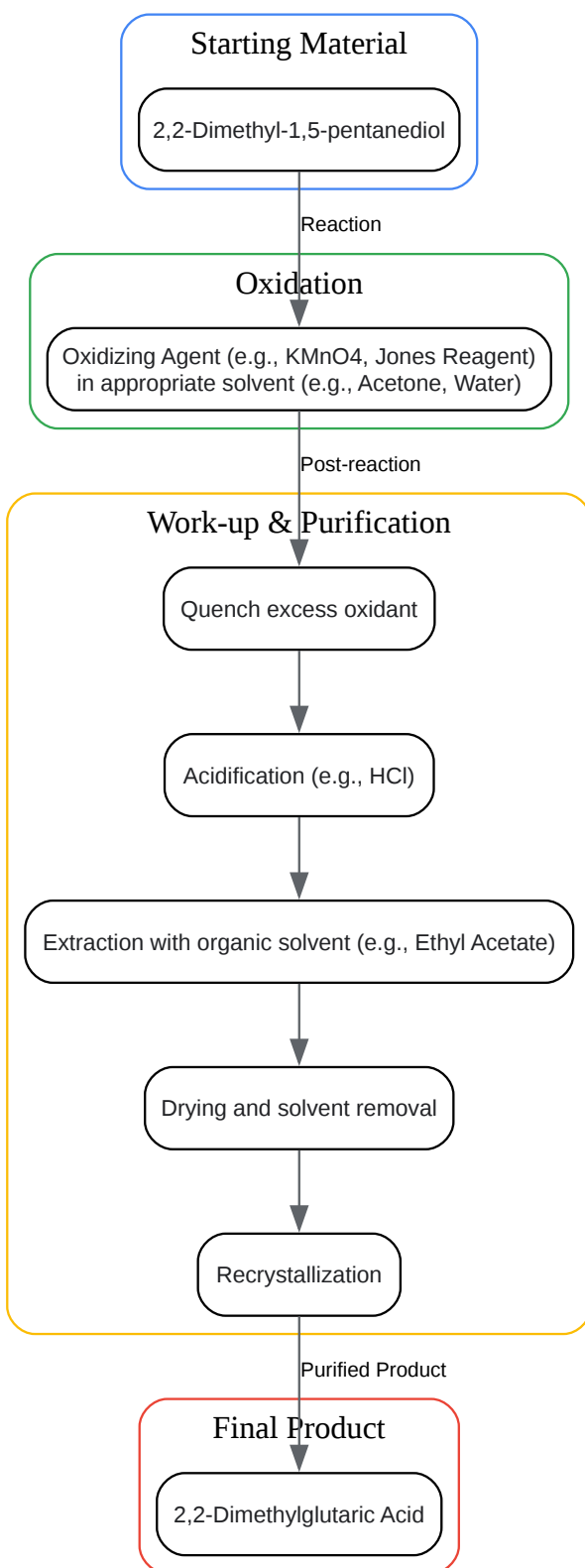
Property	Value	Reference(s)
IUPAC Name	2,2-dimethylpentanedioic acid	[1]
CAS Number	681-57-2	[1]
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>4</sub>	[1]
Molecular Weight	160.17 g/mol	[1]
Appearance	White to almost white crystalline powder	[2]
Melting Point	82-86 °C	[2]
Solubility	Soluble in water (with hydrolysis), and polar organic solvents like ethanol.	[2]
SMILES	<chem>CC(C)(CCC(=O)O)C(=O)O</chem>	[1]
InChIKey	BTUDGPVTCYNYLK-UHFFFAOYSA-N	[1]

## Synthesis and Experimental Protocols

Several synthetic routes to **2,2-dimethylglutaric acid** have been described, generally involving the creation of the five-carbon chain followed by the introduction or modification of the carboxylic acid functionalities.

### Representative Synthesis Protocol: Oxidation of 2,2-Dimethyl-1,5-pentanediol

A common strategy for the synthesis of dicarboxylic acids is the oxidation of the corresponding diol. While a specific detailed protocol for the synthesis of **2,2-dimethylglutaric acid** is not readily available in peer-reviewed literature, a plausible method based on standard organic chemistry techniques is outlined below. This workflow is a representative example for illustrative purposes.



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Caption: A logical workflow for the synthesis of **2,2-dimethylglutaric acid**.

#### Detailed Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2,2-dimethyl-1,5-pentanediol in a suitable solvent such as acetone or water.
- **Oxidation:** Slowly add a strong oxidizing agent, for example, potassium permanganate ( $\text{KMnO}_4$ ) or Jones reagent ( $\text{CrO}_3$  in sulfuric acid), to the solution. The reaction is often exothermic and may require cooling to maintain a controlled temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- **Work-up:** Once the reaction is complete, quench any excess oxidizing agent. For  $\text{KMnO}_4$ , this can be done by adding a small amount of sodium bisulfite.
- **Acidification and Extraction:** Acidify the reaction mixture with a mineral acid like HCl to protonate the carboxylates. Extract the aqueous solution multiple times with an organic solvent such as ethyl acetate.
- **Purification:** Combine the organic extracts, dry over an anhydrous salt (e.g.,  $\text{MgSO}_4$ ), filter, and remove the solvent under reduced pressure. The crude product can be further purified by recrystallization from a suitable solvent system (e.g., water or an organic solvent mixture) to yield pure **2,2-dimethylglutaric acid**.

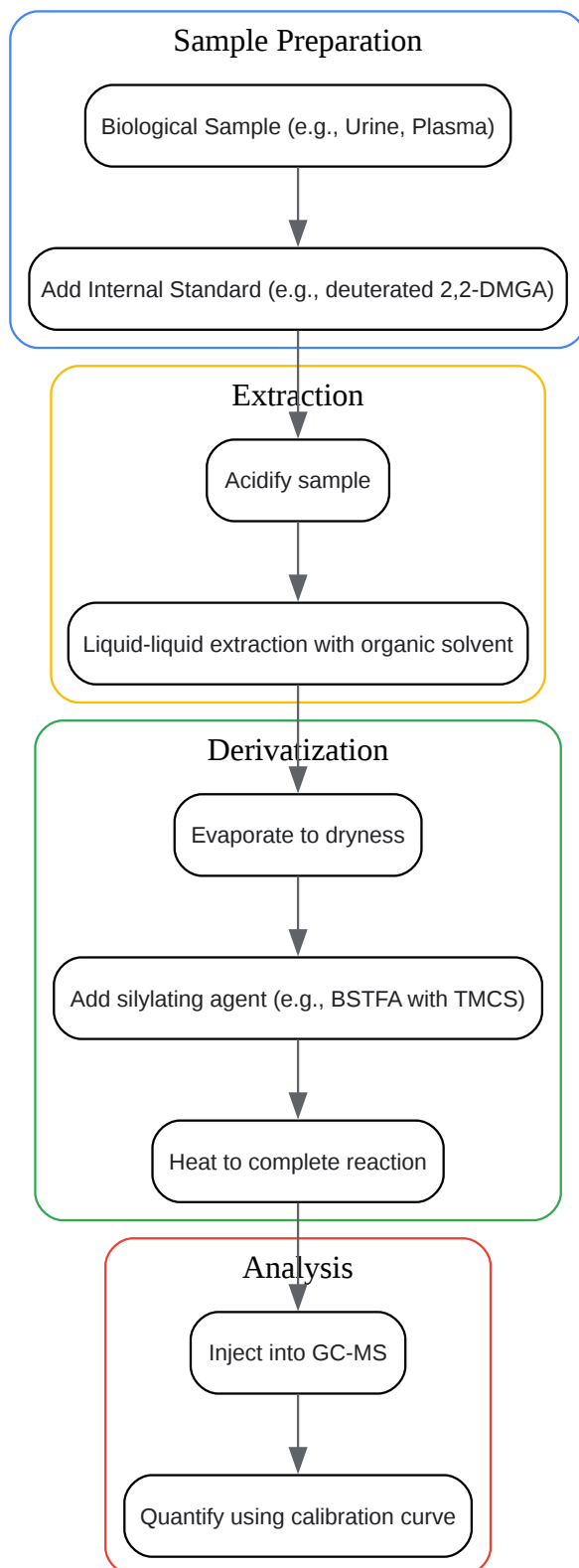
## Quantitative Analysis

The quantification of **2,2-dimethylglutaric acid**, particularly in biological matrices, typically requires sensitive analytical techniques such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS). Due to its low volatility, derivatization is often necessary for GC-MS analysis.

## Representative GC-MS Protocol for Quantification in Biological Fluids

The following is a representative protocol for the quantification of **2,2-dimethylglutaric acid** in a biological sample like urine or plasma. This protocol is based on established methods for

similar dicarboxylic acids.[3][4]



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Caption: Experimental workflow for the quantification of **2,2-dimethylglutaric acid**.

#### Detailed Methodology:

- **Sample Preparation:** To a known volume of the biological sample (e.g., 100  $\mu$ L of plasma), add an internal standard (e.g., a stable isotope-labeled version of **2,2-dimethylglutaric acid**) to account for extraction losses and derivatization inefficiencies.
- **Extraction:** Acidify the sample with an acid like HCl to ensure the dicarboxylic acid is in its protonated form. Perform a liquid-liquid extraction with a water-immiscible organic solvent (e.g., ethyl acetate). Centrifuge to separate the layers and collect the organic phase. Repeat the extraction for quantitative recovery.
- **Derivatization:** Evaporate the combined organic extracts to complete dryness under a stream of nitrogen. To the dry residue, add a derivatizing agent, such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% trimethylchlorosilane (TMCS), and a solvent like acetonitrile. Seal the vial and heat at a controlled temperature (e.g., 70°C) for a specified time (e.g., 60 minutes) to convert the carboxylic acids to their volatile trimethylsilyl (TMS) esters.
- **GC-MS Analysis:** Cool the sample and inject an aliquot into the GC-MS system. Use a suitable capillary column (e.g., a non-polar DB-1 or similar) and a temperature program to separate the analytes. The mass spectrometer is typically operated in selected ion monitoring (SIM) mode for high sensitivity and specificity, monitoring characteristic ions of the derivatized **2,2-dimethylglutaric acid** and its internal standard.
- **Quantification:** Create a calibration curve using standards of known concentrations of **2,2-dimethylglutaric acid**. The concentration in the unknown sample is determined by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

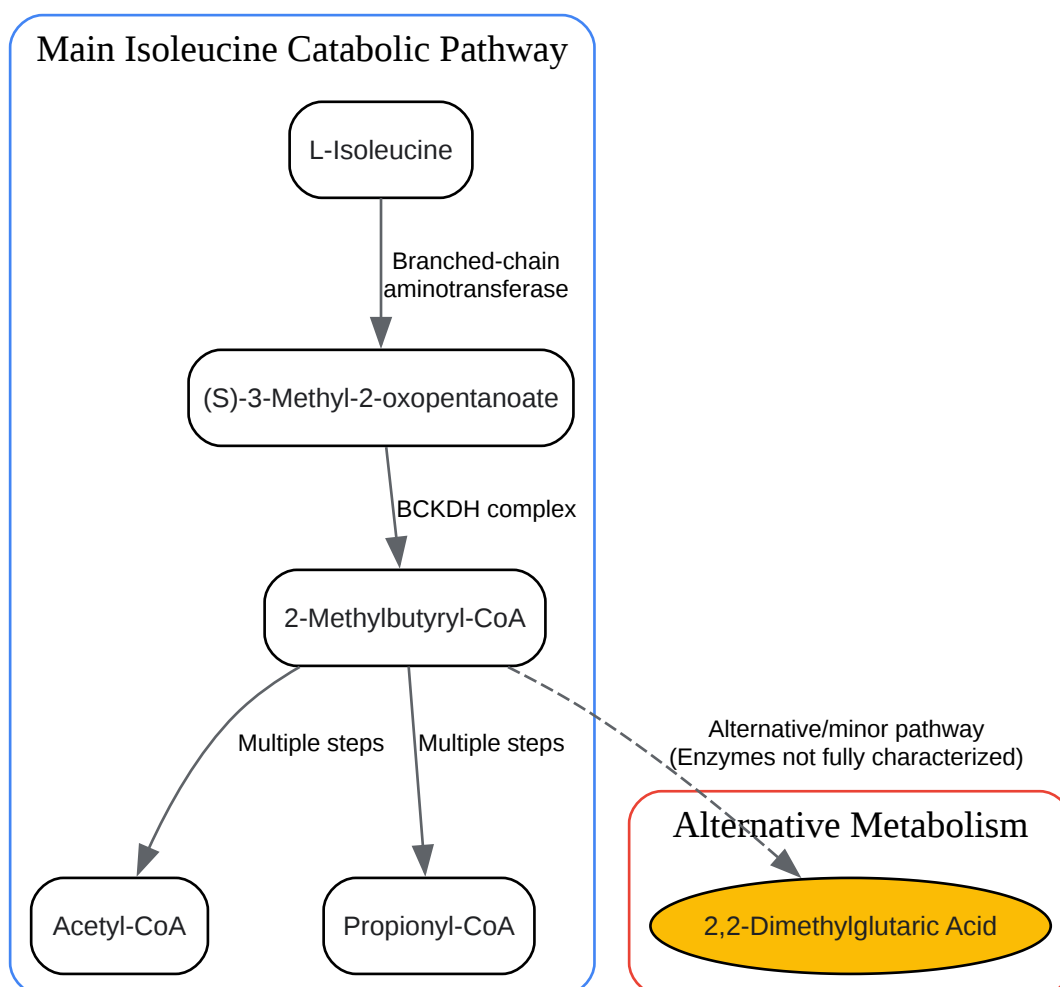
## Biological Significance and Metabolic Context

**2,2-Dimethylglutaric acid** is recognized as a metabolite, particularly in the context of branched-chain amino acid metabolism.<sup>[2]</sup> While not a central component of the primary catabolic pathways, its presence in biological fluids can be indicative of metabolic dysregulation.

## Role in Isoleucine Metabolism

**2,2-Dimethylglutaric acid** has been identified as a metabolite of the essential amino acid L-isoleucine.[2] The canonical pathway for isoleucine catabolism involves its conversion to acetyl-CoA and propionyl-CoA, which then enter central metabolic cycles. The formation of **2,2-dimethylglutaric acid** likely represents a minor or alternative metabolic route. Its accumulation may be more pronounced in certain metabolic disorders where the primary pathways are impaired, such as maple syrup urine disease (MSUD) or other organic acidurias.[2]

The precise enzymatic steps leading to the formation of **2,2-dimethylglutaric acid** are not well-elucidated in the literature. However, it is hypothesized to arise from intermediates in the isoleucine degradation pathway. The diagram below illustrates the main catabolic pathway of L-isoleucine and indicates the putative origin of **2,2-dimethylglutaric acid**.





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Caption: The main catabolic pathway of L-isoleucine and the putative origin of **2,2-dimethylglutaric acid**.

## Applications in Research and Development

**2,2-Dimethylglutaric acid** serves as a versatile building block in several areas of chemical research and development.

- **Polymer Chemistry:** The dicarboxylic acid functionality allows it to be used as a monomer in the synthesis of polyesters and polyamides. The gem-dimethyl group can impart unique properties to the resulting polymers, such as increased thermal stability or altered solubility. [\[5\]](#)[\[6\]](#)
- **Pharmaceutical and Agrochemical Synthesis:** It is used as an intermediate in the synthesis of more complex molecules with potential biological activity.[\[7\]](#) Its rigid, substituted structure can serve as a scaffold in drug design.
- **Organic Synthesis:** In a laboratory setting, it is a useful starting material for creating a variety of other organic compounds.[\[7\]](#)

## Conclusion

**2,2-Dimethylglutaric acid** is a compound with a well-defined chemical structure and a growing body of technical data. While its primary applications have been in chemical synthesis, its role as a metabolite and potential biomarker is an emerging area of interest for researchers in the life sciences. This guide has provided a summary of its key properties and methodologies to support further research and development efforts involving this versatile dicarboxylic acid.

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- To cite this document: BenchChem. [2,2-Dimethylglutaric acid chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205061#2-2-dimethylglutaric-acid-chemical-structure-and-iupac-name]

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